

Application Notes and Protocols for Hpk1-IN-35 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hematopoietic Progenitor Kinase 1 (Hpk1), also known as Mitogen-activated protein kinase kinase kinase 1 (MAP4K1), is a critical negative regulator of immune cell activation.[1][2] Predominantly expressed in hematopoietic cells, Hpk1 attenuates signaling downstream of the T-cell receptor (TCR) and B-cell receptor (BCR), thereby dampening immune responses.[3][4] Inhibition of Hpk1 has emerged as a promising strategy in immuno-oncology to enhance antitumor immunity by augmenting the activation and effector functions of T-cells, B-cells, and dendritic cells (DCs).[5][6]

Hpk1-IN-35 is a potent and selective small molecule inhibitor of Hpk1. This document provides detailed application notes and protocols for the preparation and use of **Hpk1-IN-35** in various cell culture experiments to probe its effects on immune cell signaling and function.

Hpk1-IN-35: Properties and Mechanism of Action

Hpk1-IN-35 is a 7H-Pyrrolo[2,3-d]pyrimidine derivative that potently and selectively inhibits the kinase activity of Hpk1.[7][8]

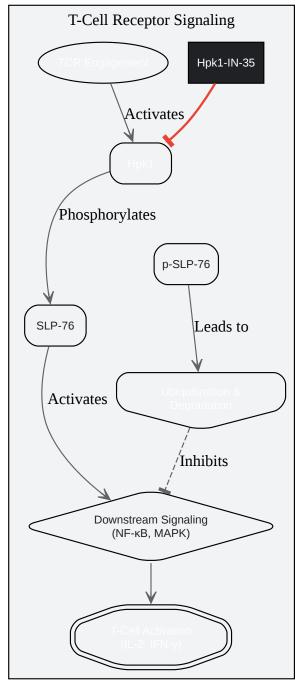


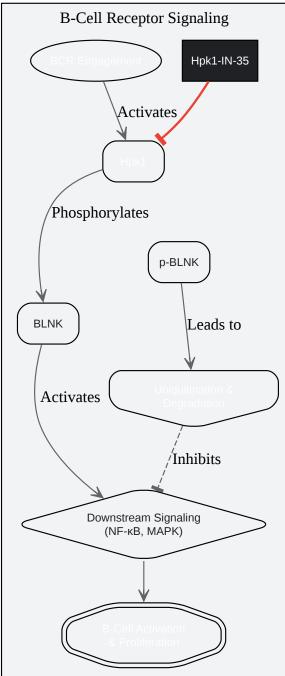
Property	Value	Reference
IC50	3.5 nM	[7][8]
Molecular Formula	C30H32N8O3S	[8]
Molecular Weight	584.69 g/mol	[8]
Solubility	10 mM in DMSO	

Mechanism of Action: Upon TCR or BCR engagement, Hpk1 is activated and subsequently phosphorylates key adaptor proteins, such as SLP-76 in T-cells and BLNK in B-cells.[3] This phosphorylation leads to the recruitment of the 14-3-3 protein, resulting in the ubiquitination and degradation of SLP-76/BLNK and the attenuation of downstream signaling pathways, including the NF-κB and MAPK pathways. **Hpk1-IN-35**, by inhibiting the kinase activity of Hpk1, prevents the phosphorylation of these downstream targets, leading to sustained signaling, enhanced immune cell activation, proliferation, and cytokine production.[4][7][8]

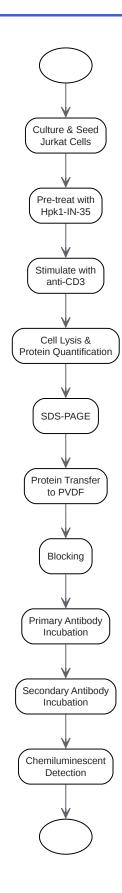
Hpk1 Signaling Pathway











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